

Personal protective equipment for handling Sophoraflavanone H

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B15593411

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Essential Safety and Handling Guide for Sophoraflavanone H

This guide provides immediate and essential safety and logistical information for handling **Sophoraflavanone H** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals. Note that a specific Safety Data Sheet (SDS) for **Sophoraflavanone H** is not readily available; therefore, these recommendations are based on data for similar flavonoid compounds and general laboratory safety protocols.

Hazard Assessment and Personal Protective Equipment (PPE)

While there are no specific toxicity reports for **Sophoraflavanone H**, related compounds like Sophoraflavanone G have no known toxicity against humans[1]. However, as a general precaution when handling any chemical of unknown toxicity, it is crucial to minimize exposure. An SDS for Sophora angustifolia root extract, a related product, indicates that the substance can be harmful if swallowed and is very toxic to aquatic life with long-lasting effects[2]. Therefore, appropriate PPE should be worn at all times.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **Sophoraflavanone H**

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Should be worn as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[3].
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are generally suitable. Always check for any signs of degradation or puncture before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against spills.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If creating aerosols or handling large quantities, work in a fume hood and consider a NIOSH-approved respirator[4][5].

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Sophoraflavanone H** and ensuring laboratory safety.

Operational Plan:

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing and Aliquoting:** Handle **Sophoraflavanone H**, which is typically a powder, in a well-ventilated area or a chemical fume hood to avoid inhalation of dust particles.
- **Solution Preparation:** When dissolving the compound, add the solvent slowly to the powder to avoid splashing.

- Post-handling: After handling, wash hands thoroughly with soap and water. Clean all equipment and the work surface.

Storage:

- Store **Sophoraflavanone H** in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place, away from direct sunlight. The recommended storage temperature is often -20°C[6].
- Store away from incompatible materials such as strong oxidizing agents[3].

Disposal Plan

Dispose of **Sophoraflavanone H** and any contaminated materials in accordance with institutional, local, state, and federal regulations[2].

Table 2: Disposal Guidelines for **Sophoraflavanone H**

Waste Type	Disposal Procedure
Unused Sophoraflavanone H	Dispose of as chemical waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of it down the drain.
Contaminated Labware	Disposable items (e.g., pipette tips, gloves) should be placed in a designated chemical waste container. Reusable glassware should be decontaminated by rinsing with an appropriate solvent, which is then collected as hazardous waste.
Aqueous Waste Solutions	Collect in a designated hazardous waste container. Given its potential toxicity to aquatic life, do not pour aqueous solutions containing Sophoraflavanone H down the sink[2].

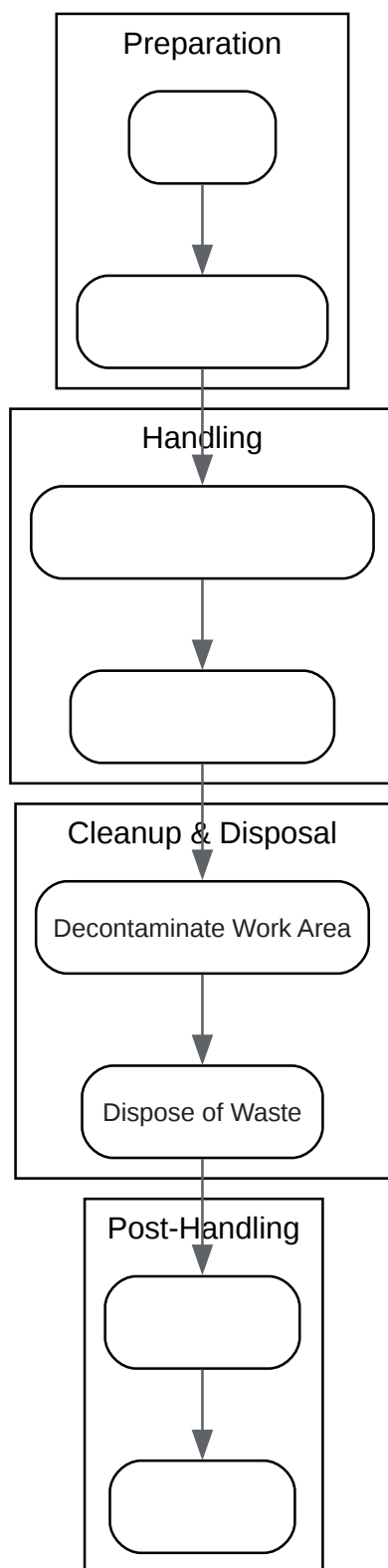
Emergency Procedures

In case of accidental exposure, follow these first-aid measures and seek medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Visual Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling chemical compounds like **Sophoraflavanone H** in a laboratory setting.



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Caption: Workflow for Safe Chemical Handling.

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- To cite this document: BenchChem. [Personal protective equipment for handling Sophoraflavanone H]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593411#personal-protective-equipment-for-handling-sophoraflavanone-h]

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